

NI-42 working concentration cellular assay

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: NI-42

Cat. No.: S537137

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NI-42: Compound Profile & Key Data

NI-42 is a potent and selective chemical probe identified as a biased bromodomain inhibitor, with highest affinity for the BRPF1 protein [1].

Quantitative Biochemical Profiling of NI-42 [1]

Protein Target	IC ₅₀ (nM)	Kd (nM)
BRPF1	7.9	40
BRPF2	48	210
BRPF3	260	940
BRD7	82	Not Provided
BRD9	310	1130
BRD4 (BD1)	4500	Not Provided

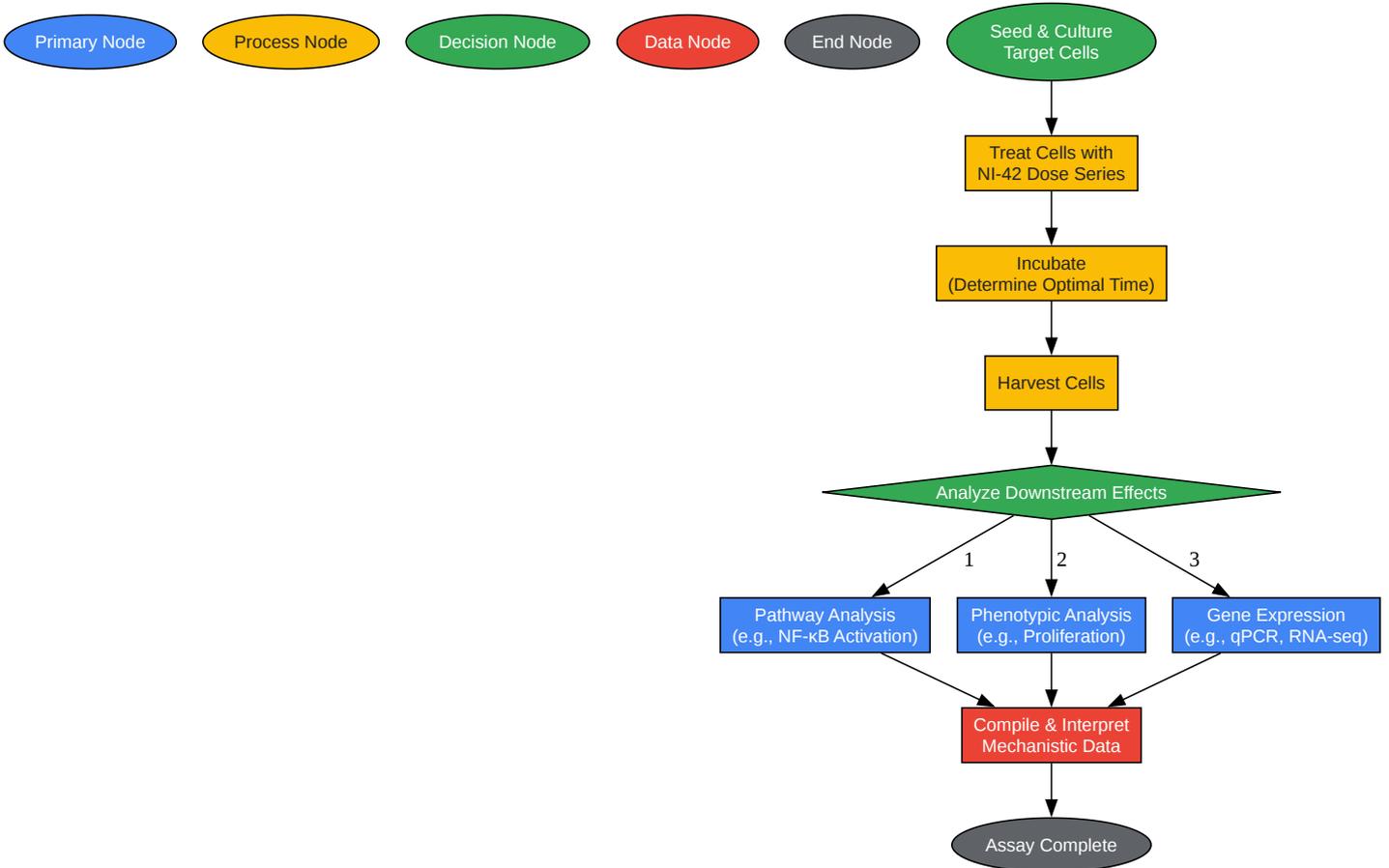
Solubility & Storage Guidelines [1]

Parameter	Condition / Value
Molecular Formula	C ₁₈ H ₁₅ N ₃ O ₃ S
Molecular Weight	353.40 g/mol
CAS Number	1884640-99-6
Appearance	Off-white to pale purple solid powder
Solubility in DMSO	~100 mg/mL (~283 mM)
Recommended Stock Concentration	10 mM in DMSO
Powder Storage	-20°C (3 years); 4°C (2 years)
Solution Storage (DMSO stock)	-80°C (6 months); -20°C (1 month)

Proposed Experimental Design & Workflow

The following diagram outlines a general workflow for a cellular assay to investigate **NI-42**'s effect on BRPF1-dependent processes. The exact readouts (e.g., specific gene expression, cell proliferation) will depend on your specific research question.

Cellular Assay Workflow for NI-42 BRPF1 Inhibition



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Dilution and Dosing Strategy

- **Stock Solution:** Prepare a 10 mM stock solution by dissolving **NI-42** in high-quality, sterile DMSO [1].
- **Intermediate Dilution:** Create a 100 μM intermediate dilution in DMSO from the 10 mM stock.
- **Working Concentration in Media:** Add the intermediate dilution to your cell culture medium. A final DMSO concentration of 0.1% is recommended for most cell lines. This will yield a **suggested starting concentration of approximately 1 μM** for cellular assays.
- **Dose-Response:** It is crucial to perform a dose-response curve. A suggested range is 0.01 μM to 10 μM , which brackets the biochemical IC_{50} values for the primary targets (BRPF1/2/3) and accounts for potential reduced cellular permeability.

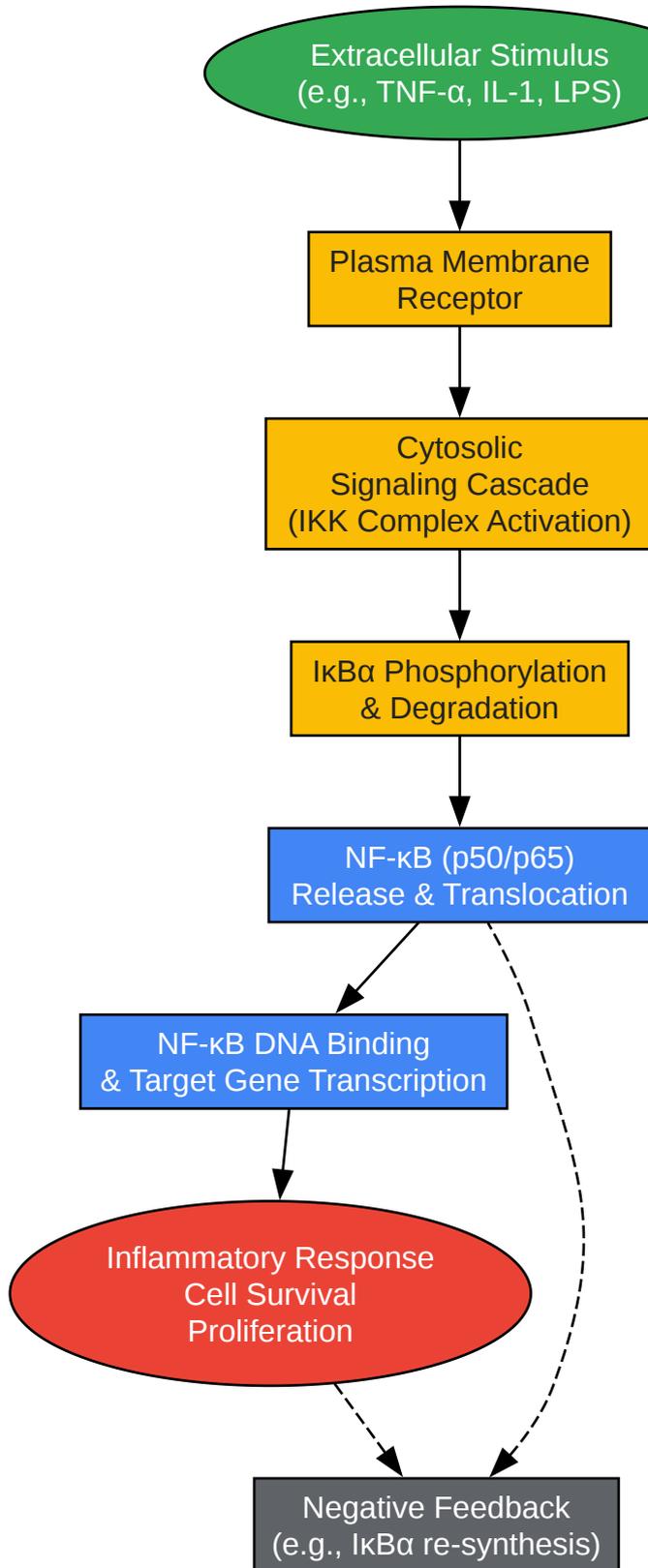
Key Assay Considerations

- **NF- κB Pathway:** Given the role of bromodomain proteins in transcriptional regulation, you may investigate NF- κB activity. Assays can measure cytosolic activation steps (e.g., I $\kappa\text{B}\alpha$ degradation) or nuclear events (e.g., p65 nuclear translocation, NF- κB DNA binding, or target gene expression) [2]. The diagram below illustrates this pathway.
- **Cell Proliferation:** To assess phenotypic effects, consider cell proliferation assays. Common methods include DNA synthesis assays (e.g., BrdU incorporation), metabolic activity assays (e.g., MTT, XTT), or assays detecting proliferation markers (e.g., Ki-67) [3] [4]. Each method has different throughput, sensitivity, and compatibility with live-cell analysis.
- **Controls:** Always include a vehicle control (e.g., 0.1% DMSO) and, if available, a positive control inhibitor.

NF- κB Signaling Pathway Context

The following diagram provides context on the NF- κB pathway, a potential downstream system affected by bromodomain inhibition. Monitoring its activation state can be a relevant part of your cellular assay [2].

Simplified Canonical NF- κ B Signaling Pathway



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Critical Experimental Notes

- **Determining Working Concentration:** The suggested 1 μM starting point is an estimate. The true effective cellular concentration (EC_{50}) can differ from the biochemical IC_{50} due to cell permeability, efflux, and metabolism. A full dose-response experiment is essential [1].
- **Solvent Caution:** Adhere to the recommended solvent formulations for *in vivo* studies provided by the manufacturer to maintain compound solubility and stability [1]. For cellular assays, ensure the final DMSO concentration is non-toxic to your cells.
- **Cellular Context Matters:** The functional outcome of BRPF1 inhibition is highly dependent on cell type. The activation states of pathways like NF- κB can vary significantly between cell lines and even between individual cells in a population, which should be considered when interpreting results [2].

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References

1. - NI | BRPF1 inhibitor | CAS# 1884640-99-6 | InvivoChem 42 [[invivochem.com](https://www.invivochem.com)]
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